

Application Notes and Protocols for ABT-102

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Compound of Interest

Compound Name: ABT-102

Cat. No.: B8728140

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Introduction

ABT-102 is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor. The TRPV1 receptor, a non-selective cation channel, is a key integrator of various noxious stimuli, including heat, protons (low pH), and capsaicin, the pungent component of chili peppers. Its activation on sensory neurons leads to the influx of calcium and sodium ions, resulting in depolarization and the transmission of pain signals to the central nervous system.[1][2] By blocking the activation of TRPV1, **ABT-102** holds significant therapeutic potential for the management of various pain conditions. These application notes provide detailed information on the solubility of **ABT-102** in Dimethyl Sulfoxide (DMSO) and saline, along with protocols for its preparation for in vitro and in vivo studies.

Physicochemical Properties of ABT-102

Property	Value
Molecular Formula	C ₂₁ H ₂₄ N ₄ O
Molecular Weight	348.44 g/mol
Appearance	Solid Powder
CAS Number	808756-71-0

Solubility of ABT-102

ABT-102 is a poorly water-soluble compound, necessitating the use of organic solvents for the preparation of stock solutions.

Quantitative Solubility Data

Solvent / Vehicle	Solubility	Notes
100% DMSO	10 mM	Stock solution can be prepared at this concentration.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (≥ 7.17 mM)	A clear solution can be achieved at this concentration. This vehicle is suitable for in vivo administration. [3] [4]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (≥ 7.17 mM)	A clear solution can be achieved at this concentration. This vehicle is another option for in vivo studies. [3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (≥ 7.17 mM)	A clear solution can be achieved at this concentration. [3]

Experimental Protocols

Protocol 1: Preparation of **ABT-102** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **ABT-102** stock solution in DMSO.

Materials:

- **ABT-102** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Calibrated pipettes

Procedure:

- Weigh the required amount of **ABT-102** powder. For a 1 mL 10 mM stock solution, weigh 3.48 mg of **ABT-102** (Molecular Weight = 348.44 g/mol).
- Add the weighed **ABT-102** to a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO for every 3.48 mg of **ABT-102**.
- Vortex the solution until the **ABT-102** is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of **ABT-102** Formulation for In Vivo Administration (DMSO/PEG300/Tween-80/Saline Vehicle)

This protocol details the preparation of a ready-to-use **ABT-102** solution for in vivo studies.[\[3\]](#)
[\[4\]](#)

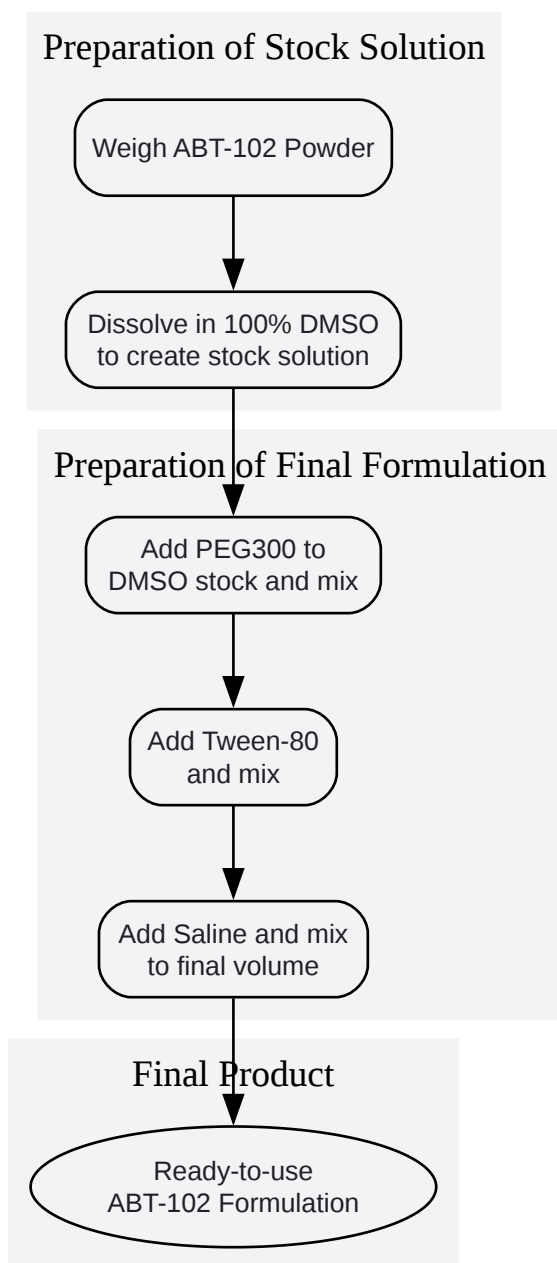
Materials:

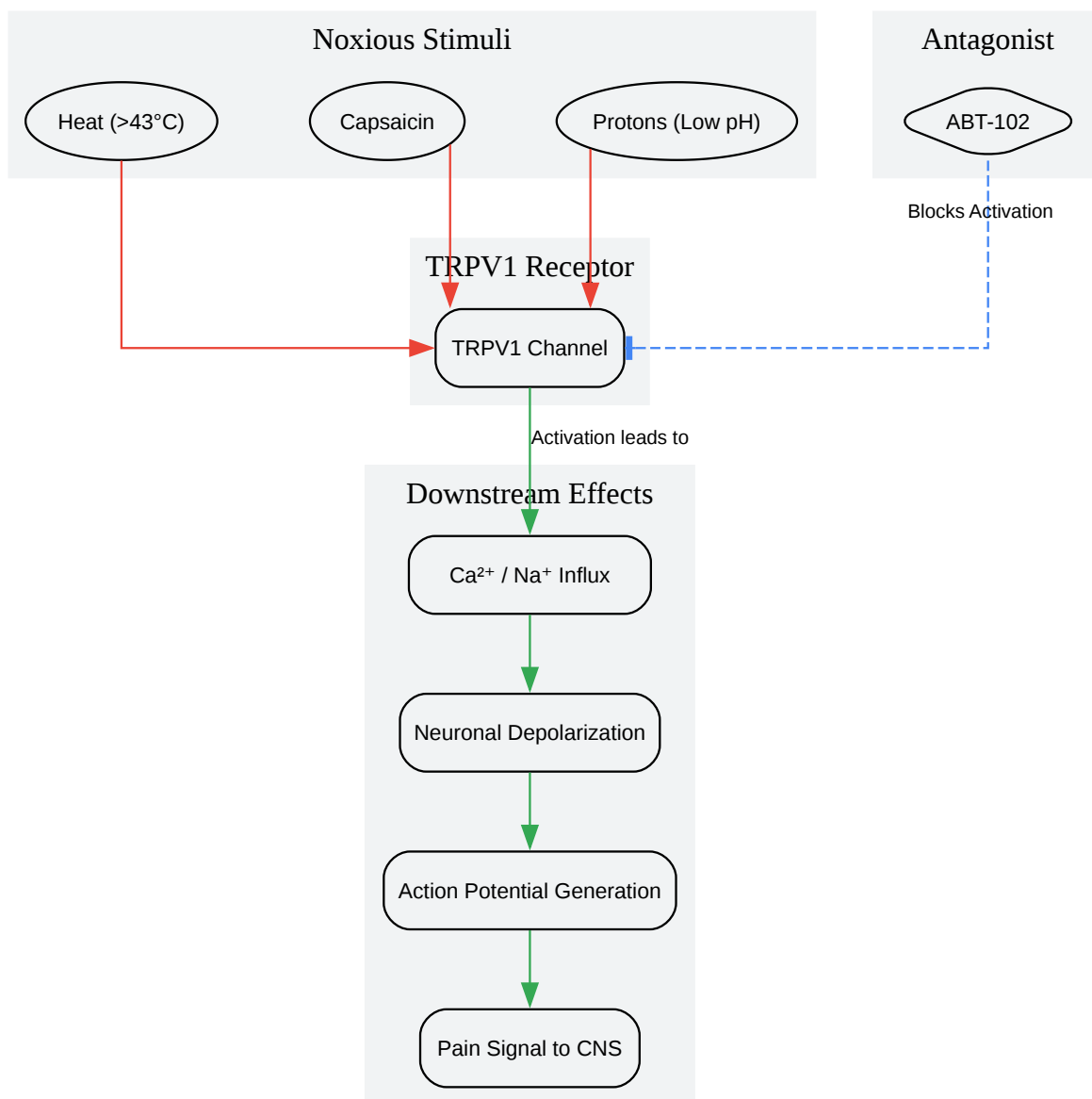
- **ABT-102** stock solution in DMSO (e.g., 25 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Procedure:

- Start with a concentrated stock solution of **ABT-102** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of the final formulation, add the solvents in the following order:
 - Add 100 µL of the 25 mg/mL **ABT-102** DMSO stock solution to a sterile tube.
 - Add 400 µL of PEG300 and mix thoroughly by vortexing.
 - Add 50 µL of Tween-80 and mix thoroughly by vortexing.
 - Add 450 µL of sterile saline to bring the final volume to 1 mL.
- Vortex the final solution until it is clear and homogenous. If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.^[3]
- The final concentration of **ABT-102** in this formulation will be 2.5 mg/mL. The vehicle composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Prepare the formulation fresh on the day of use.

Experimental Workflow for In Vivo Formulation





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References

- 1. Protease activated receptors 1 and 4 sensitize TRPV1 in nociceptive neurones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. What are TRPV1 antagonists and how do they work? [synapse.patsnap.com]
- 3. researchgate.net [researchgate.net]
- 4. TRPV1 antagonists that cause hypothermia, instead of hyperthermia, in rodents: Compounds' pharmacological profiles, in vivo targets, thermoeffectors recruited and implications for drug development - PMC [pmc.ncbi.nlm.nih.gov]
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